

Micranoic Acid A: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *Micranoic acid A*

Cat. No.: B016055

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A Comprehensive Technical Guide on **Micranoic Acid A**: From Molecular Identity to Potential Biological Significance

This document provides a detailed technical overview of **Micranoic acid A**, a natural product of interest to researchers, scientists, and drug development professionals. This guide consolidates its fundamental chemical properties, and while specific biological activity data for **Micranoic acid A** remains limited in publicly accessible literature, we present relevant experimental methodologies for assessing similar natural products.

Core Compound Identification

Micranoic acid A is a triterpenoid natural product. Its unique chemical identity is defined by the following identifiers:

Identifier	Value	Citation
CAS Number	659738-08-6	[1][2][3][4][5]
Molecular Formula	C ₂₂ H ₃₂ O ₃	[2][3][5]

Physicochemical Properties

A summary of the key physicochemical properties of **Micranoic acid A** is presented below. This data is essential for its handling, formulation, and analysis in a research setting.

Property	Value	Citation
Molecular Weight	344.49 g/mol	[3][5]
Synonyms	Micraic acid A	[2][3]
Natural Source	Kadsura angustifolia, Kadsura coccinea	[1][5]

Biological Context and Potential Activities

Micranoic acid A belongs to the triterpenoid class of compounds, which are widely studied for their diverse pharmacological activities. It has been isolated from plants of the Kadsura genus, known for producing bioactive molecules with potential anti-inflammatory and antiproliferative properties.

While specific quantitative biological data for **Micranoic acid A** is not extensively detailed in the reviewed literature, related triterpenoids isolated from Kadsura coccinea have demonstrated significant inhibitory activities. For instance, certain co-isolated compounds have shown potent inhibition of inflammatory cytokines and proliferation of rheumatoid arthritis-fibroblastoid synovial (RA-FLS) cells. This suggests that **Micranoic acid A** may warrant further investigation for similar biological effects.

Methodologies for Biological Evaluation

To facilitate further research into the biological activities of **Micranoic acid A**, this section outlines standard experimental protocols for assessing antiproliferative and anti-inflammatory effects, based on methodologies applied to analogous compounds isolated from Kadsura coccinea.

Antiproliferative Activity Assessment (MTT Assay)

This protocol is designed to evaluate the effect of a compound on the proliferation of cell lines, such as rheumatoid arthritis-fibroblastoid synovial (RA-FLS) cells.

Experimental Workflow for MTT Assay

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Workflow for determining antiproliferative activity using the MTT assay.

Anti-inflammatory Activity Assessment (Nitric Oxide Production)

This protocol measures the effect of a compound on the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7).

Experimental Workflow for Nitric Oxide Assay

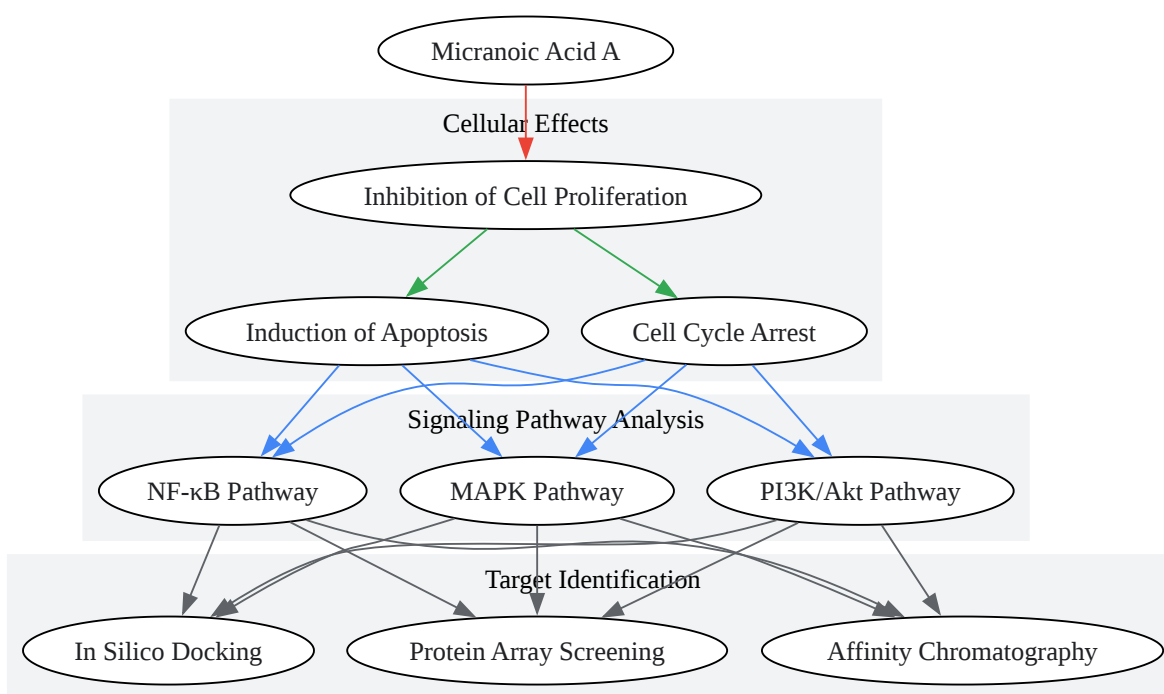
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Workflow for assessing anti-inflammatory activity via nitric oxide inhibition.

Signaling Pathway Considerations

Given the lack of specific mechanistic studies on **Micranic acid A**, a definitive signaling pathway cannot be delineated at this time. However, based on the activities of other triterpenoids, potential pathways that could be investigated include those involved in

inflammation and cell cycle regulation. The following diagram illustrates a generalized logical relationship for investigating the mechanism of action of a novel antiproliferative compound.



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